

A Comparative Guide to Dimethyl Methylphosphonate (DMMP) and Other Organophosphorus Flame Retardants

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Compound of Interest

Compound Name: Dimethyl methylphosphonate

Cat. No.: B041451

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the performance of **Dimethyl methylphosphonate** (DMMP) with other commonly used organophosphorus flame retardants (OPFRs). The information presented is supported by experimental data from peer-reviewed studies to assist researchers in making informed decisions for their applications.

Overview of Organophosphorus Flame Retardants

Organophosphorus flame retardants are a class of chemicals widely used in polymers, textiles, and coatings to reduce flammability.^{[1][2]} Their mechanism of action is multifaceted, primarily involving processes in both the condensed (solid) and gas phases during combustion.^{[3][4]} In the condensed phase, they promote the formation of a protective char layer that insulates the underlying material from heat and oxygen.^{[3][4]} In the gas phase, they can release radical scavengers that interrupt the chemical reactions of combustion.^[3]

This guide focuses on a comparative analysis of DMMP against other prevalent OPFRs, such as Triethyl phosphate (TEP), Tris(1-chloro-2-propyl) phosphate (TCPP), and Triphenyl phosphate (TPhP).

Performance Comparison of OPFRs

The flame retardant efficacy of these compounds is typically evaluated using standardized tests, including the Limiting Oxygen Index (LOI), the UL-94 vertical burn test, and cone calorimetry. The following table summarizes the performance data of DMMP and other OPFRs in various polymer matrices.

Flame Retardant	Polymer Matrix	Loading (wt%)	LOI (%)	UL-94 Rating	Peak Heat Release Rate (pHRR) (kW/m ²)	Total Heat Release (THR) (MJ/m ²)	Reference
DMMP	Flexible Polyurethane Foam	10	26.0	-	-	-	[3]
DMMP	Rigid Polyurethane Foam	10	26.0	-	-	-	[5]
TEP	Rigid Polyurethane Foam	20 (phr)	>21	-	Lower than neat foam	Lower than neat foam	[6]
DMPP*	Rigid Polyurethane Foam	20 (phr)	>21	-	Lower than neat foam	Lower than neat foam	[6]
TCP	Rigid Polyurethane Foam	-	-	V-2 / V-1	-	-	[7]
DOPO	Epoxy Resin	1.5	32	V-0	pHRR reduced by 55%	THR reduced by 30%	[8]

*Dimethyl propane phosphonate (DMPP) is a structurally similar phosphonate to DMMP.

Note: Direct comparison is challenging due to variations in experimental conditions and polymer matrices across different studies. The data presented should be considered indicative of the relative performance of each flame retardant.

Experimental Protocols

Limiting Oxygen Index (LOI) Test (ASTM D2863)

The LOI test determines the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion of a material.

- **Apparatus:** A heat-resistant glass chimney containing a vertically oriented sample holder. Gas flow meters control the oxygen and nitrogen mixture.
- **Procedure:** A small, vertically mounted specimen is ignited at its upper end. The oxygen concentration in the gas mixture is systematically varied until the minimum concentration that sustains burning is found.
- **Interpretation:** A higher LOI value indicates better flame retardancy, as a higher oxygen concentration is required for combustion.

UL-94 Vertical Burning Test

This test assesses the burning behavior of a vertically oriented polymer specimen after the application of a small flame.

- **Apparatus:** A laboratory burner, a specimen holder to clamp the sample vertically, and a cotton patch placed below the specimen.
- **Procedure:** A flame is applied to the bottom of the specimen for 10 seconds and then removed. The duration of flaming is recorded. The flame is reapplied for another 10 seconds, and the flaming and glowing durations are recorded. Observations of dripping and ignition of the cotton patch are also made.
- **Classification:** Materials are classified as V-0, V-1, or V-2 based on the flaming time, glowing time, and whether flaming drips ignite the cotton. V-0 is the highest rating, indicating that

combustion ceases quickly without significant dripping.

Cone Calorimetry (ASTM E1354)

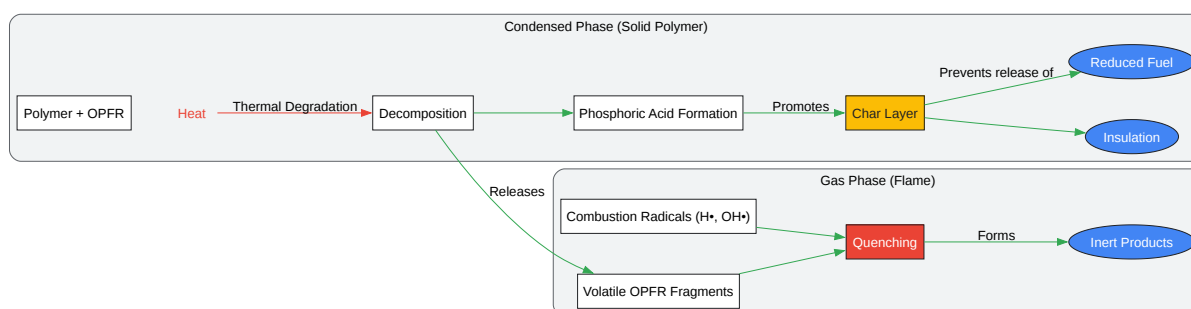
This test measures the heat release rate and other combustion properties of a material under a controlled radiant heat flux.

- Apparatus: A conical radiant heater, a specimen holder on a load cell to measure mass loss, a spark igniter, and an exhaust system with gas analysis instrumentation.
- Procedure: A horizontally oriented specimen is exposed to a specific level of radiant heat. The time to ignition is recorded. Upon ignition, the heat release rate, mass loss rate, smoke production, and generation of combustion gases (e.g., CO, CO₂) are continuously measured.
- Key Parameters:
 - Time to Ignition (TTI): The time it takes for the material to ignite.
 - Peak Heat Release Rate (pHRR): The maximum rate at which heat is produced during combustion. A lower pHRR is desirable.
 - Total Heat Release (THR): The total amount of heat generated throughout the test.
 - Smoke Production Rate (SPR) and Total Smoke Production (TSP): Measures of the amount of smoke generated.

Visualizing Mechanisms and Workflows

Mechanism of Action of Organophosphorus Flame Retardants

The following diagram illustrates the dual-phase mechanism of OPFRs in providing flame retardancy.

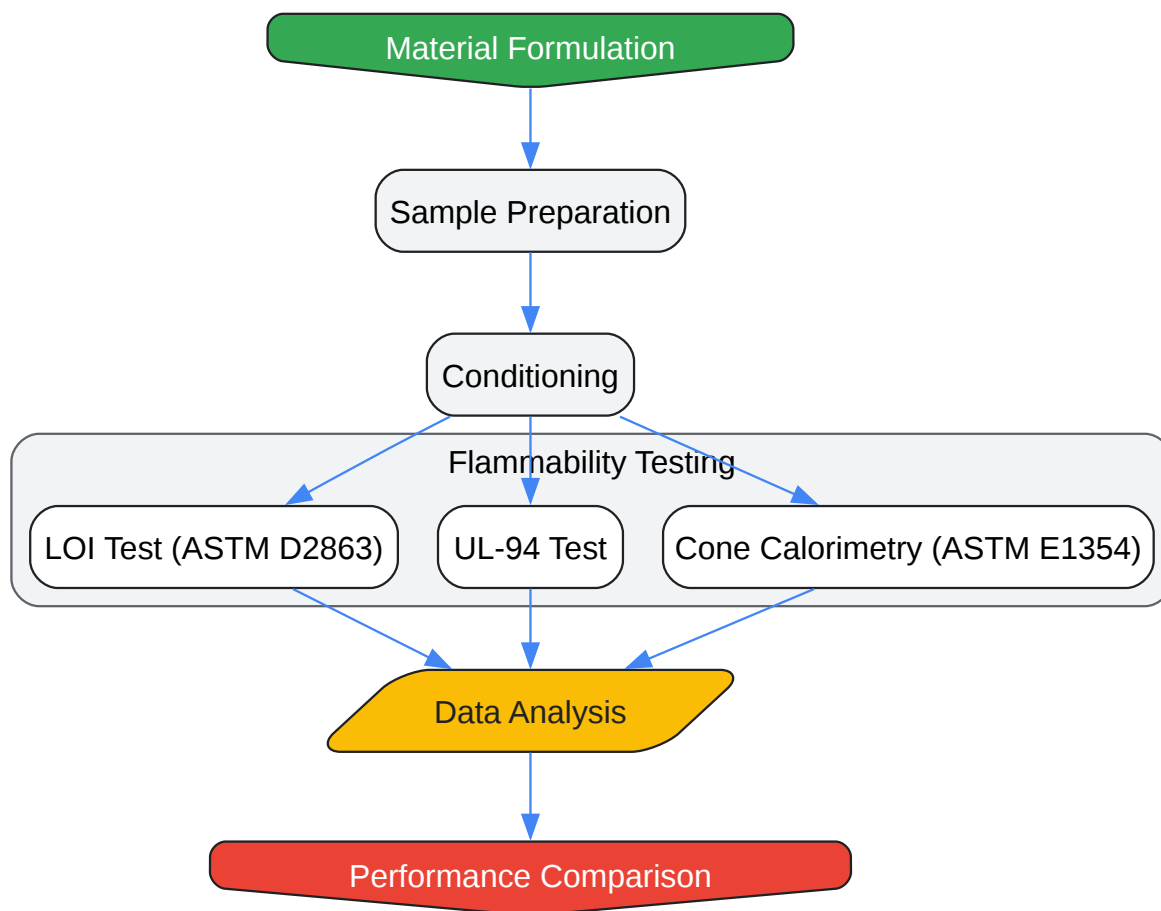


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Caption: Dual-phase flame retardant mechanism of organophosphorus compounds.

Experimental Workflow for Flame Retardancy Evaluation

This diagram outlines the typical workflow for assessing the flame retardant properties of a material.

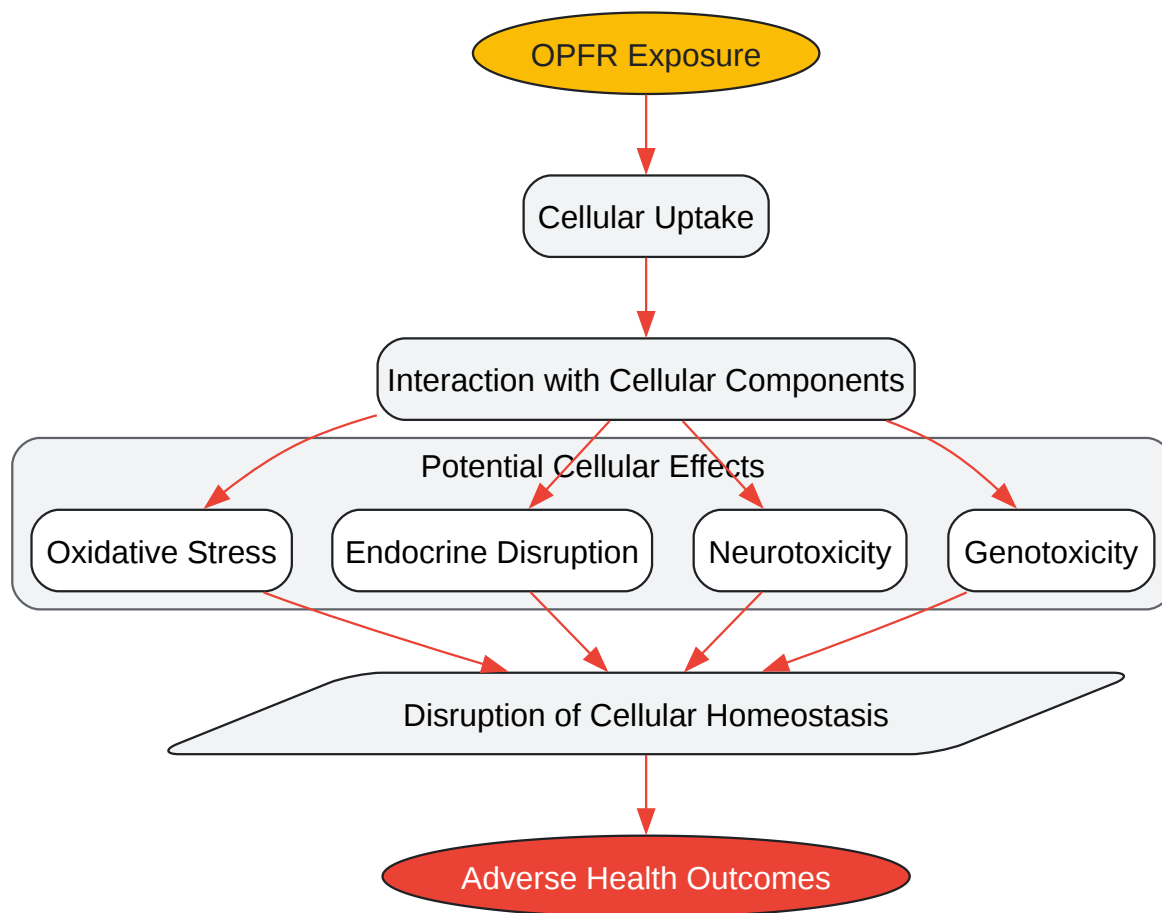


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Caption: Standard workflow for evaluating the performance of flame retardants.

Potential Toxicological Pathways of OPFRs

Given the interest of the audience in drug development and toxicology, this diagram illustrates generalized potential cellular effects of OPFR exposure. It is important to note that specific pathways are compound-dependent and require further investigation.



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